

An In-depth Technical Guide to the Chemical Structure of Parillin

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Compound of Interest

Compound Name: *Parillin*

Cat. No.: *B1207605*

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Introduction

Parillin, a naturally occurring steroidal saponin, has garnered significant interest within the scientific community for its diverse biological activities. As a member of the saponin family, its structure is characterized by a steroidal aglycone core linked to one or more sugar chains. This guide provides a comprehensive overview of the chemical structure of **Parillin**, supported by quantitative data, detailed experimental protocols, and visualizations of its structure and potential biological interactions. **Parillin** is synonymous with sarsasaponin, a known constituent of plants from the Smilax genus.^[1]

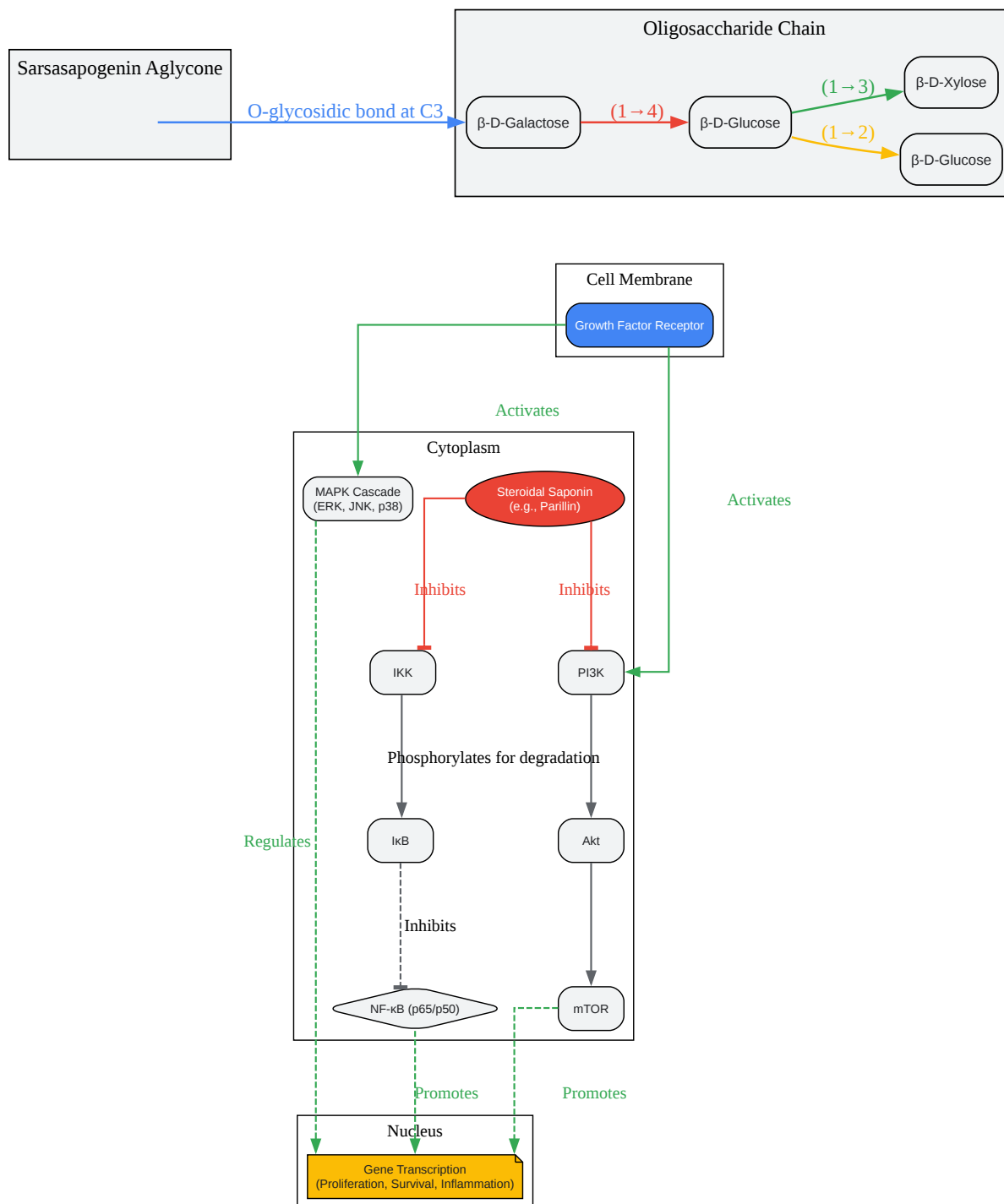
Chemical Structure of Parillin

Parillin is a complex glycoside built upon a steroidal sapogenin core. The aglycone component of **Parillin** is sarsasapogenin, a spirostanol steroid. The full chemical structure of **Parillin** consists of this sarsasapogenin backbone with a specific oligosaccharide chain attached at the C-3 position.

The systematic name for the sarsasapogenin aglycone is (3 β ,5 β ,25S)-spirostan-3-ol. The defining feature of this aglycone is the spiroketal moiety, which is formed by the cyclization of a hydroxy group on the steroid side chain with a ketone.

The carbohydrate portion of **Parillin** is a branched tetrasaccharide. Spectroscopic analysis has elucidated the specific sugar units and their linkages. The complete structure of **Parillin** (Sarsasaponin) is sarsasapogenin 3-O- $\{\beta$ -D-glucopyranosyl-(1 \rightarrow 2)- $[\beta$ -D-xylopyranosyl-(1 \rightarrow 3)]- β -D-glucopyranosyl-(1 \rightarrow 4)- β -D-galactopyranoside}.

Below is a DOT script to generate a 2D representation of the **Parillin** chemical structure.



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References

- 1. Steroidal saponins from the roots of Smilax sp.: structure and bioactivity - PubMed [pubmed.ncbi.nlm.nih.gov]
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